

Process parameters affecting yield of Vonoprazan impurity 4

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Compound of Interest

Compound Name: Vonoprazan fumarate impurity 4

Cat. No.: B8218903

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Technical Support Center: Vonoprazan Synthesis

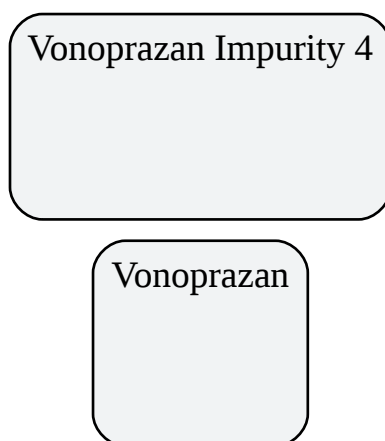
Welcome to the Technical Support Center for Vonoprazan Synthesis. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot and understand the formation of process-related impurities, with a specific focus on Vonoprazan Impurity 4. As Senior Application Scientists, we provide in-depth technical guidance rooted in established scientific principles to ensure the integrity and quality of your synthesis.

Frequently Asked Questions (FAQs)

Q1: What is Vonoprazan Impurity 4 and what is its structure?

A1: Vonoprazan Impurity 4 is a process-related impurity that can arise during the synthesis of Vonoprazan. Its chemical name is (2-chloro-5-(2-fluorophenyl)-1-(pyridin-3-ylsulfonyl)-1H-pyrrol-3-yl)methanamine. It is structurally very similar to Vonoprazan, with the key difference being the presence of a chlorine atom on the pyrrole ring.

Below is a diagram illustrating the structures of Vonoprazan and Impurity 4.



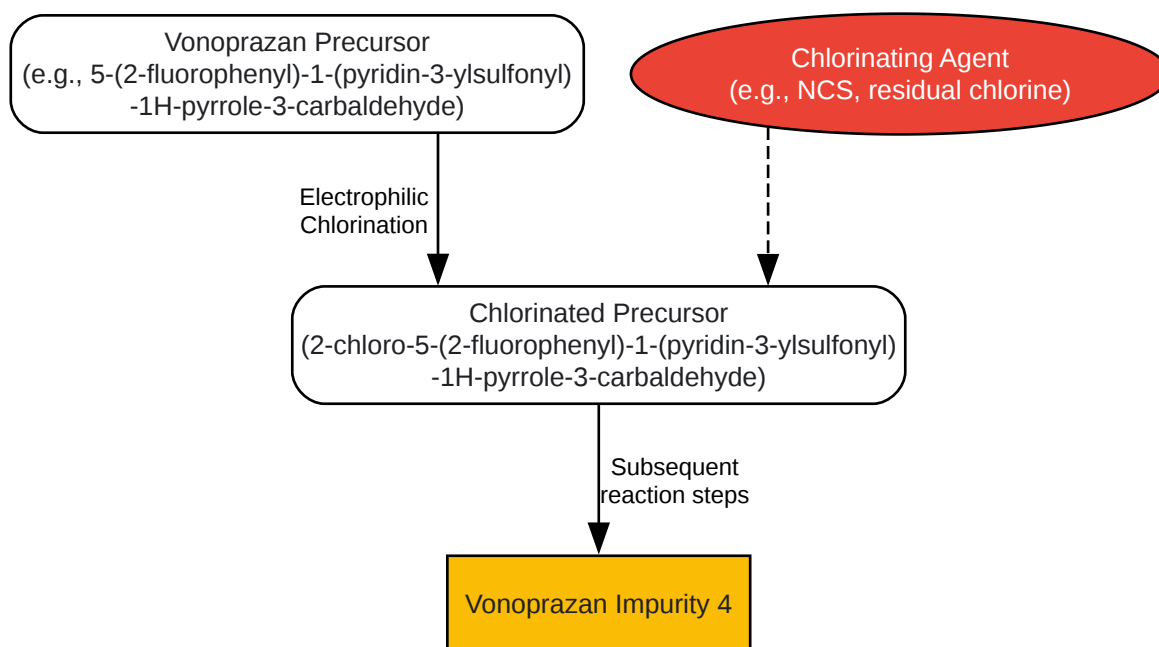
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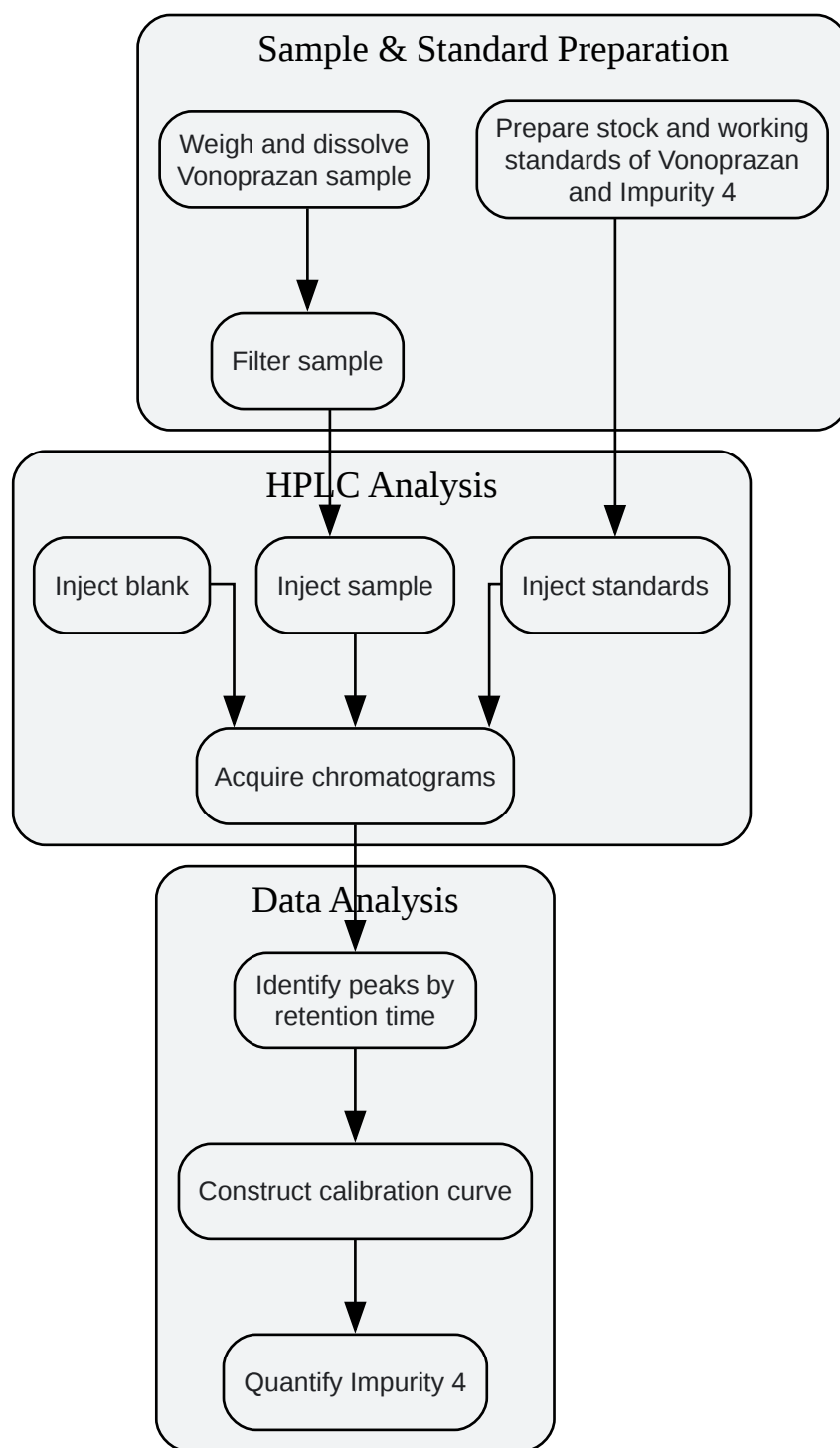
Caption: Chemical structures of Vonoprazan and Impurity 4.

Q2: What is the likely origin of Vonoprazan Impurity 4 in the synthesis process?

A2: The formation of Vonoprazan Impurity 4 is most likely due to the presence of a chlorinating agent during the synthesis. A common route to Vonoprazan involves the use of a key intermediate, 5-(2-fluorophenyl)-1-(pyridin-3-ylsulfonyl)-1H-pyrrole-3-carbaldehyde. If this intermediate, or a subsequent intermediate, is exposed to a source of electrophilic chlorine, the pyrrole ring can undergo chlorination.

One potential source of chlorination is the use of N-chlorosuccinimide (NCS) or similar reagents in a preceding step, potentially for the synthesis of a different intermediate. Carryover of such a reagent or the presence of residual chlorine-containing species can lead to the unintended chlorination of the Vonoprazan backbone.





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